

# Diethylphenylphosphine safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *Diethylphenylphosphine*

Cat. No.: *B167853*

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An In-depth Technical Guide to the Safe Handling of **Diethylphenylphosphine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **diethylphenylphosphine** (CAS No. 1605-53-4). The information is intended for professionals in research and development who handle this chemical. All quantitative data is summarized in tables for clarity, and key procedures are visualized using diagrams.

## Chemical and Physical Properties

Understanding the physical and chemical properties of **diethylphenylphosphine** is fundamental to its safe handling and use in experimental settings.

Property	Value	Reference(s)
Molecular Formula	$C_{10}H_{15}P$	<a href="#">[1]</a>
Molecular Weight	166.21 g/mol	<a href="#">[2]</a>
Appearance	Colorless to slightly yellow liquid	<a href="#">[1]</a>
Odor	Pungent	<a href="#">[2]</a>
Boiling Point	220 °C / 428 °F	<a href="#">[1]</a>
Flash Point	66 °C / 150.8 °F	<a href="#">[1]</a>
Density	0.954 g/cm³ at 25 °C	<a href="#">[1]</a>
Solubility	Immiscible in water	<a href="#">[2]</a>
Stability	Air and moisture sensitive	<a href="#">[1]</a> <a href="#">[2]</a>

## Hazard Identification and Toxicology

**Diethylphenylphosphine** is classified as a hazardous substance. Below is a summary of its GHS classification and a discussion of its toxicological properties.

### GHS Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	Combustible liquid
Acute Toxicity, Oral	Category 4	Harmful if swallowed
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation

Note: Classifications are based on available Safety Data Sheets.[\[1\]](#)

#### Toxicological Data

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **diethylphenylphosphine** are not readily available in the public domain. The toxicological properties have not been fully investigated.[\[1\]](#) However, it is classified as harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[2\]](#) Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[\[1\]](#)[\[2\]](#)

For context, a study on related phosphine compounds in rats reported the following 4-hour LC50 values[\[3\]](#):

- Phosphine: 0.44  $\mu\text{M/L}$
- Phenylphosphine: 1.56  $\mu\text{M/L}$
- Triphenylphosphine: 47.8  $\mu\text{M/L}$

It is crucial to note that these values are for different, albeit related, compounds and should be used for informational purposes only. They may not accurately reflect the toxicity of

**diethylphenylphosphine**. All phosphines should be handled with a high degree of caution due to their potential for toxicity.[4]

#### Occupational Exposure Limits (OELs)

There are no established Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PEL) or Threshold Limit Values (TLV), for **diethylphenylphosphine** from major regulatory bodies.[5][6] Given the lack of specific limits, exposure should be minimized to the lowest achievable level through engineering controls and appropriate personal protective equipment.

## Handling and Storage Protocols

Due to its air- and moisture-sensitive nature, **diethylphenylphosphine** requires specialized handling techniques to ensure safety and maintain its chemical integrity.

#### General Handling

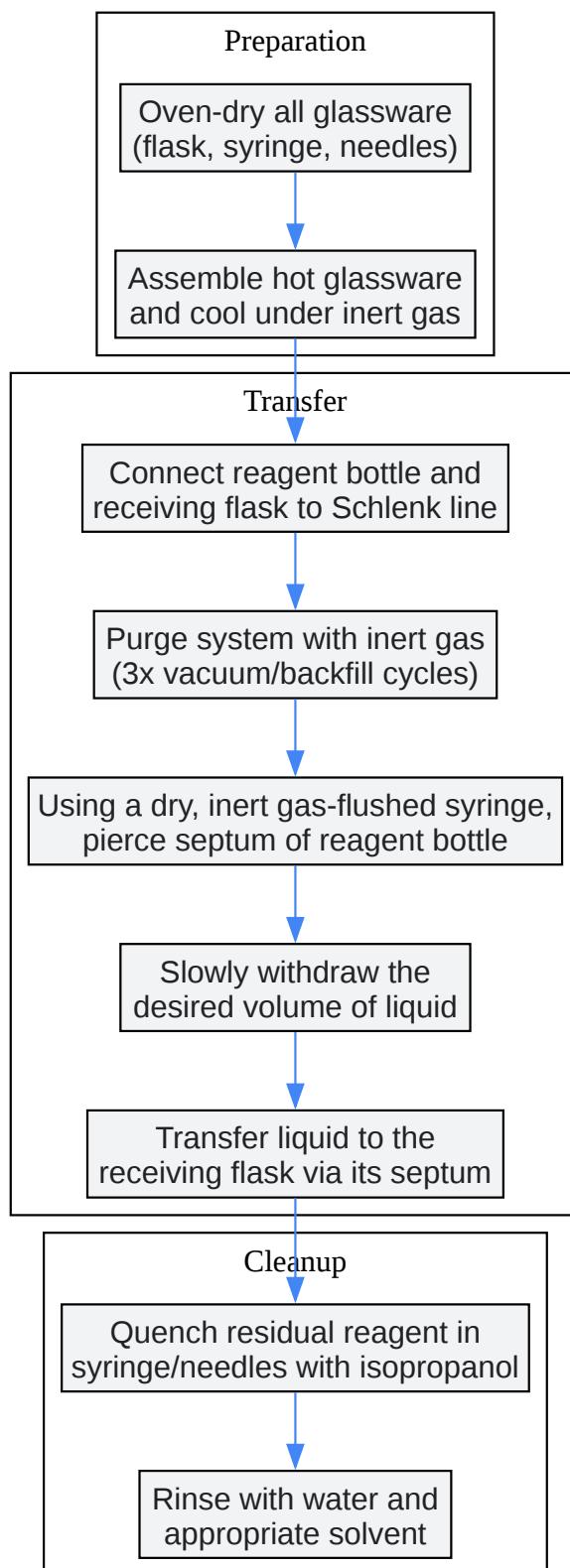
- Inert Atmosphere: All manipulations should be carried out under an inert atmosphere (e.g., argon or nitrogen) using a glove box or Schlenk line techniques.[7][8]
- Dry Glassware: All glassware must be thoroughly dried before use, typically by oven-drying overnight at >125 °C and cooling under an inert atmosphere.[7]
- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[1]

#### Storage

- Store in a tightly sealed container under an inert atmosphere.[1]
- Keep in a cool, dry, and well-ventilated place away from heat and ignition sources.[1]
- Store locked up or in an area accessible only to qualified and authorized personnel.[9]

## Experimental Workflow: Transfer of **Diethylphenylphosphine** using Schlenk Technique

The following diagram outlines a standard procedure for transferring an air-sensitive liquid like **diethylphenylphosphine**.



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A standard workflow for the safe transfer of air-sensitive liquids.

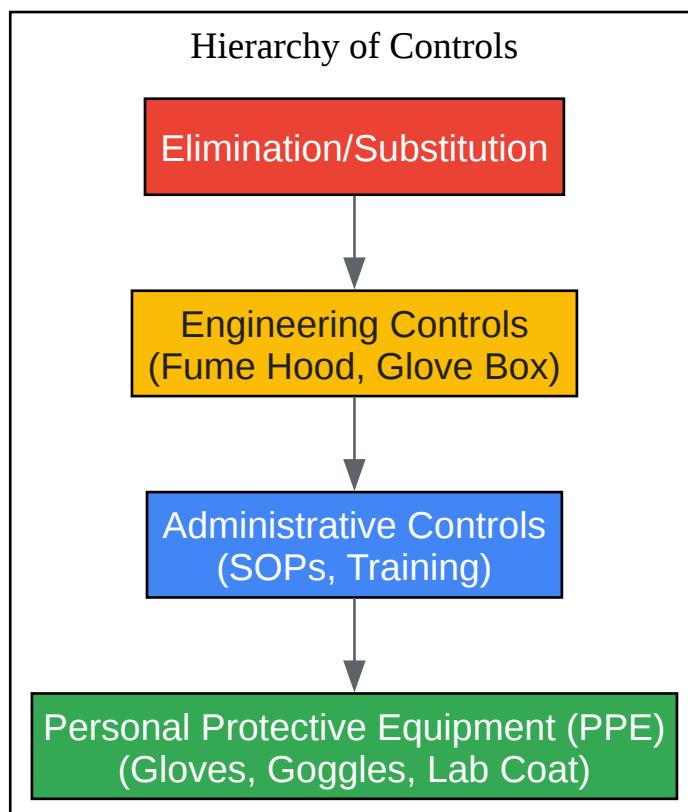
## Personal Protective Equipment (PPE)

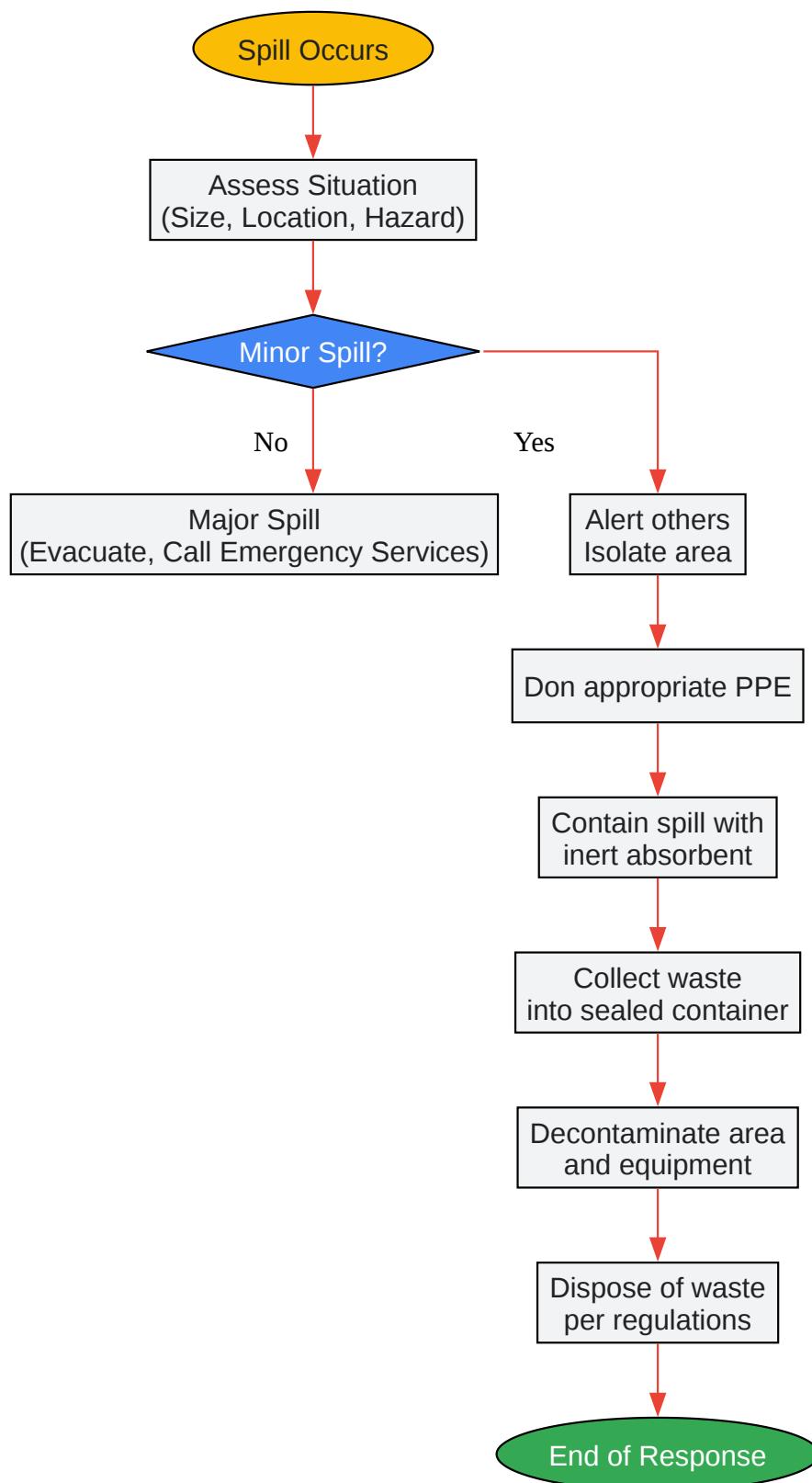
A robust PPE protocol is mandatory when handling **diethylphenylphosphine** to prevent dermal, ocular, and respiratory exposure.

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles and/or a face shield (conforming to EN166 or NIOSH standards).
Hand Protection	Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use and be aware of breakthrough times.
Body Protection	Wear a flame-retardant lab coat, long-sleeved clothing, and closed-toe shoes.
Respiratory Protection	Use only in a well-ventilated area or chemical fume hood. If exposure limits are likely to be exceeded or irritation occurs, use a NIOSH/MSHA or EN 136 approved respirator with an appropriate filter.

### Hierarchy of Controls for Safe Handling

The following diagram illustrates the hierarchy of controls, from most to least effective, for mitigating risks associated with **diethylphenylphosphine**.



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